

Technical Support Center: 4-Cyclohexylcyclohexanone

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Compound of Interest

Compound Name: 4-Cyclohexylcyclohexanone

CAS No.: 92-68-2

Cat. No.: B1606340

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Welcome to the technical support guide for **4-Cyclohexylcyclohexanone**. This resource is designed for researchers, scientists, and professionals in drug development to ensure the stability and proper storage of this compound, thereby safeguarding the integrity of your experiments. Here, we will delve into the best practices for handling and storing **4-Cyclohexylcyclohexanone**, troubleshoot common issues, and provide detailed protocols to maintain its quality.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **4-Cyclohexylcyclohexanone**?

A1: To ensure the long-term stability of **4-Cyclohexylcyclohexanone**, it should be stored in a cool, dry, and well-ventilated place.[1] The container must be tightly sealed to prevent exposure to air and moisture.[1][2] It is also crucial to protect the compound from heat and direct light.[1] While some sources suggest room temperature is acceptable, storing in a "cool and shaded area" is a recommended practice to minimize any potential for degradation.[2]

Q2: What is the expected shelf life of **4-Cyclohexylcyclohexanone**?

A2: With proper storage, **4-Cyclohexylcyclohexanone** has a shelf life of 25 months or longer. [1] Adherence to the recommended storage conditions is critical to achieving this extended stability.

Q3: What type of container should I use for storing **4-Cyclohexylcyclohexanone**?

A3: Use a tightly sealed, light-shielding airtight container.[3] This will protect the compound from light and atmospheric oxygen, which can potentially cause degradation over time.

Q4: Is **4-Cyclohexylcyclohexanone** sensitive to light or air?

A4: Yes, protection from light and air is recommended. Some sources indicate that ketones, in general, may be altered by light.[4] Exposure to air can lead to slow oxidation. Therefore, storing in a tightly sealed, opaque or amber container is advisable.

Q5: What are the known incompatibilities of **4-Cyclohexylcyclohexanone**?

A5: **4-Cyclohexylcyclohexanone** is incompatible with strong oxidizing agents. Contact with these substances should be strictly avoided to prevent hazardous reactions. Some sources also list strong bases and oxygen as incompatible materials.

Troubleshooting Guide

This section addresses common problems that may arise during the use of **4-Cyclohexylcyclohexanone**, with a focus on identifying and resolving issues related to its stability and storage.

Problem 1: I've noticed a change in the physical appearance of my **4-Cyclohexylcyclohexanone**. It was a colorless liquid, but now it has a yellowish tint.

- Potential Cause: A change in color can be an indicator of degradation. Ketones can undergo slow oxidation, especially when exposed to light and air over extended periods. This can lead to the formation of various byproducts that may be colored.
- Troubleshooting Steps:
 - Verify Storage Conditions: Confirm that the compound has been stored in a tightly sealed container, protected from light and heat.
 - Check the Age: Compare the date of receipt with the recommended shelf life.

- Purity Check (Optional but Recommended): If your research is sensitive to impurities, consider running a purity analysis (e.g., GC-MS or NMR) to identify any degradation products.
- Action: If degradation is suspected, it is advisable to use a fresh, unopened batch of the compound for critical experiments to ensure the reliability of your results.

Problem 2: My experimental results are inconsistent or unexpected when using an older batch of **4-Cyclohexylcyclohexanone**.

- Potential Cause: Inconsistent results can often be traced back to a change in the purity or concentration of the reagent. Degradation of **4-Cyclohexylcyclohexanone** can lead to a lower effective concentration and the presence of interfering byproducts.
- Troubleshooting Steps:
 - Prepare a Fresh Standard: Prepare a fresh stock solution from a new, unopened container of **4-Cyclohexylcyclohexanone** and repeat the experiment.
 - Compare Results: If the experiment with the fresh standard yields the expected results, it is highly likely that the older batch has degraded.
 - Review Handling Procedures: Ensure that stock solutions are not being repeatedly opened and closed, which can introduce atmospheric oxygen and moisture. Aliquoting the stock solution into smaller, single-use vials upon initial preparation can mitigate this.

Troubleshooting Workflow Diagram

The following diagram illustrates a logical approach to troubleshooting issues related to the stability of **4-Cyclohexylcyclohexanone**.



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A flowchart for troubleshooting stability issues with **4-Cyclohexylcyclohexanone**.

Experimental Protocols

Preparation of a Standard Solution of 4-Cyclohexylcyclohexanone

This protocol outlines the steps for preparing a standard solution, emphasizing best practices to maintain the compound's integrity.

Materials:

- **4-Cyclohexylcyclohexanone**
- Anhydrous solvent (e.g., ethanol, as it is soluble in alcohol[1])
- Volumetric flasks (Class A)
- Calibrated pipettes or syringes
- Amber glass vials with screw caps

Procedure:

- **Equilibration:** Allow the sealed container of **4-Cyclohexylcyclohexanone** to come to room temperature before opening to prevent condensation of moisture from the air.
- **Weighing:** Accurately weigh the required amount of **4-Cyclohexylcyclohexanone** in a clean, dry weighing boat. Given its liquid form, it is best to perform this in a fume hood and handle it with appropriate personal protective equipment.
- **Dissolution:** Transfer the weighed compound to a volumetric flask of the desired volume. Use a small amount of the anhydrous solvent to rinse the weighing boat and ensure all the compound is transferred.
- **Dilution:** Add the anhydrous solvent to the volumetric flask until it is about three-quarters full. Gently swirl the flask to dissolve the compound completely.
- **Final Volume:** Once the compound is fully dissolved, add more solvent to bring the solution to the calibration mark on the neck of the flask.

- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage of Stock Solution: Transfer the stock solution to an amber glass vial with a tightly fitting screw cap to protect it from light. For long-term storage, it is recommended to prepare single-use aliquots to minimize repeated opening and closing of the main stock container. Store the stock solution under the recommended conditions (cool, dry, and dark).

Quantitative Data Summary

Property	Value	Source
Appearance	Colorless clear liquid (est.)	[1]
Boiling Point	281.00 to 283.00 °C @ 760.00 mm Hg	[1]
Flash Point	232.00 °F TCC (111.11 °C.)	[1]
Solubility in Water	30.41 mg/L @ 25 °C (est.)	[1]
Shelf Life	25.00 month(s) or longer if stored properly	[1]

References

- The Good Scents Company. (n.d.). 4-cyclohexyl cyclohexanone, 92-68-2. Retrieved from [\[Link\]](#)
- Junsei Chemical Co., Ltd. (2024, July 30). Cyclohexanone. Retrieved from [\[Link\]](#)

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Sources

1. 4-cyclohexyl cyclohexanone, 92-68-2 [\[thegoodscentscompany.com\]](https://www.thegoodscentscompany.com)

- [2. tcichemicals.com](https://www.tcichemicals.com) [[tcichemicals.com](https://www.tcichemicals.com)]
- [3. direct.hpc-j.co.jp](https://direct.hpc-j.co.jp) [direct.hpc-j.co.jp]
- [4. labchem-wako.fujifilm.com](https://www.labchem-wako.fujifilm.com) [[labchem-wako.fujifilm.com](https://www.labchem-wako.fujifilm.com)]
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